An In-Depth Technical Guide to Trimethoxychlorosilane: Structure, Reactivity, and Applications

Author: BenchChem Technical Support Team. **Date**: January 2026

Compound of Interest		
Compound Name:	*trimethoxychlorosilane*	
Cat. No.:	*B1583017*	*Get Quote*

Abstract

Trimethoxychlorosilane, a reactive organosilicon compound, serves as a pivotal intermediate in the synthesis of advanced materials and functionalized surfaces. This guide provides a comprehensive technical overview of its core chemical and physical properties. We will delve into its molecular structure, explore the causality behind its reactivity—particularly its hydrolysis and condensation mechanisms—and present detailed protocols for its application in surface modification. This document is intended for researchers, scientists, and drug development professionals seeking a foundational understanding and practical insights into the utility of **trimethoxychlorosilane**.

Introduction: A Versatile Silane Reagent

Trimethoxychlorosilane, with the chemical formula $C_3H_9ClO_3Si$, is a colorless to light yellow liquid characterized by a pungent odor.[1] It belongs to the family of organofunctional silanes, possessing both a hydrolyzable chloro group and three methoxy groups attached to a central silicon atom. This unique combination of functional groups makes it a highly reactive and versatile chemical intermediate.

The silicon center is highly electrophilic, making it susceptible to nucleophilic attack. This reactivity is the cornerstone of its utility, primarily in two domains:

© 2025 BenchChem. All rights reserved.

- Polymer Chemistry: It acts as a crosslinking agent and a precursor in the production of silicone polymers and resins.[1]
- Surface Science: It is widely employed as a surface modifying agent, capable of altering the surface properties of materials like glass, ceramics, and metals to impart hydrophobicity and corrosion resistance.[1]

This guide will systematically unpack the technical details of **trimethoxychlorosilane**, providing the necessary framework for its effective and safe utilization in research and development.

Molecular Structure and Formula

The fundamental identity of **trimethoxychlorosilane** is defined by its molecular structure and formula.

Chemical Formula: $C_3H_9ClO_3Si$[1][2][3]

IUPAC Name: Chloro(trimethoxy)silane[2][3]

CAS Number: 4668-00-2[1][2][3]

Molecular Structure: The molecule features a central silicon (Si) atom adopting a tetrahedral geometry. It is covalently bonded to one chlorine (Cl) atom and three methoxy ($-OCH_3$) groups.

Canonical SMILES: CO--INVALID-LINK--(OC)Cl[2][3]

The polarity of the Si-Cl bond, combined with the inductive effect of the electronegative oxygen atoms in the methoxy groups, renders the silicon atom highly electron-deficient and thus, the primary reactive center of the molecule.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and spectroscopic properties of **trimethoxychlorosilane** is critical for its handling, characterization, and application.

Physical Properties

© 2025 BenchChem. All rights reserved.

The quantitative physical properties of **trimethoxychlorosilane** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	156.64 g/mol	[2][3]
Appearance	Colorless to almost colorless transparent liquid	[1][3][4]
Density	~1.1 g/cm³	[3][5]
Boiling Point	~75.7 °C at 760 mmHg	[2][3][5]
Flash Point	~2.2 °C	[2][3]
Solubility	Soluble in organic solvents; reacts with water.	[1]

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of **trimethoxychlorosilane**. While a publicly available, fully assigned spectrum for this specific compound is not readily found, we can predict its key features based on well-established spectroscopic correlations for organosilicon compounds.

Infrared (IR) Spectroscopy: The FTIR spectrum of **trimethoxychlorosilane** is expected to exhibit characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Expected Appearance
~2950-2850	C-H Stretch	$-OCH_3$	Strong
~1190-1080	Si-O-C Asymmetric Stretch	$Si-O-CH_3$	Very Strong, Broad
~850-800	Si-O-C Symmetric Stretch	$Si-O-CH_3$	Strong
~600-500	Si-Cl Stretch	Si-Cl	Strong

© 2025 BenchChem. All rights reserved.

Note: The Si-O-C stretching region is often complex and can be one of the most intense features in the spectrum. The exact position of the Si-Cl stretch can vary depending on the substitution at the silicon center.[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: A single, sharp singlet is expected for the nine equivalent protons of the three methoxy groups. The chemical shift would likely appear in the region of 3.5-4.0 ppm, characteristic of protons on a carbon adjacent to an oxygen bonded to silicon.
- ^{13}C NMR: A single resonance is expected for the three equivalent methoxy carbons, likely in the range of 50-60 ppm.
- ^{29}Si NMR: The chemical shift of the silicon nucleus is highly sensitive to its electronic environment. For a silicon atom bonded to one chlorine and three oxygen atoms, the ^{29}Si chemical shift would be expected in the downfield region, likely between -40 and -60 ppm relative to TMS. This is based on data for similar methoxysilanes and the known deshielding effect of electronegative substituents.[1][3]

Synthesis and Reactivity

The utility of **trimethoxychlorosilane** stems directly from its reactivity, which is governed by the electrophilic nature of the silicon atom.

Synthesis

While multiple synthetic routes exist for chlorosilanes and alkoxysilanes, a common laboratory and industrial approach involves the partial alcoholysis of silicon tetrachloride. The reaction of silicon tetrachloride ($SiCl_4$) with methanol (CH_3OH) can yield a mixture of methoxychlorosilanes.

Reaction: $SiCl_4 + 3\ CH_3OH \rightarrow (CH_3O)_3SiCl + 3\ HCl$

Controlling the stoichiometry and reaction conditions (e.g., temperature, removal of HCl byproduct) is crucial to maximize the yield of the desired **trimethoxychlorosilane** and minimize the formation of other products like dimethoxydichlorosilane or tetramethoxysilane.

© 2025 BenchChem. All rights reserved.

Core Reactivity: Hydrolysis and Condensation

The most significant reaction pathway for **trimethoxychlorosilane** is its hydrolysis, followed by condensation. This process is fundamental to its application in forming polysiloxane networks and modifying surfaces.

Step 1: Hydrolysis The Si-Cl bond is highly susceptible to hydrolysis upon contact with water or atmospheric moisture. This is a rapid, nucleophilic substitution reaction where water attacks the electrophilic silicon center, displacing the chloride ion and forming a silanol group (-Si-OH) and hydrochloric acid (HCl). The methoxy groups also hydrolyze, albeit typically at a slower rate than the chloro group, to form additional silanol groups and methanol.

$(CH_3O)_3SiCl + H_2O \rightarrow (CH_3O)_2(OH)SiCl + CH_3OH$ (Initial, partial hydrolysis) $(CH_3O)_3SiCl + 4\ H_2O \rightarrow Si(OH)_4 + 3\ CH_3OH + HCl$ (Complete hydrolysis)

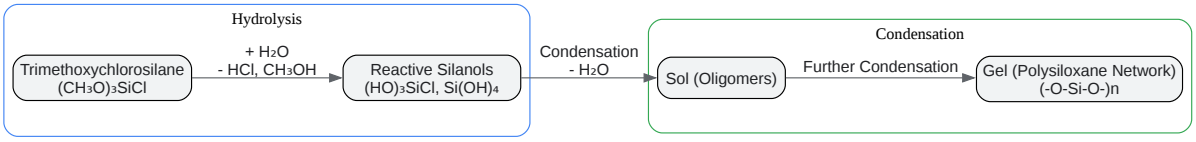
The hydrolysis is catalyzed by either acid or base.[7] The HCl generated from the initial Si-Cl hydrolysis can autocatalyze the subsequent hydrolysis of the methoxy groups.

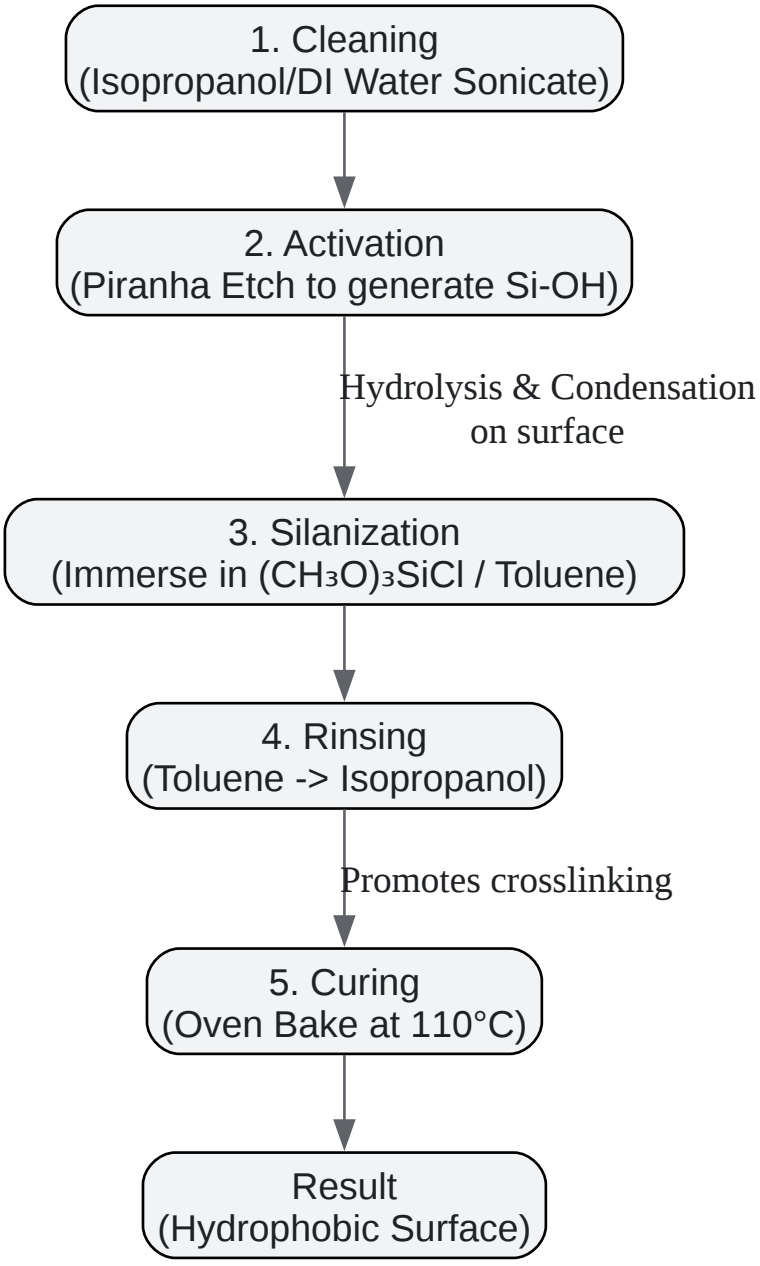
Step 2: Condensation The resulting silanol intermediates are generally unstable and readily undergo condensation reactions with each other or with remaining methoxy/chloro groups. This process involves the elimination of a small molecule (water or methanol) to form stable siloxane bonds (Si-O-Si).

- Water-producing condensation: $Si\text{-}OH + HO\text{-}Si \rightarrow Si\text{-}O\text{-}Si + H_2O$
- Alcohol-producing condensation: $Si\text{-}OCH_3 + HO\text{-}Si \rightarrow Si\text{-}O\text{-}Si + CH_3OH$

This step-growth polymerization leads to the formation of oligomers and eventually a cross-linked three-dimensional polysiloxane network (a sol-gel).

© 2025 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2025 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. rsc.org [rsc.org]
- 2. (29Si) Silicon NMR [chem.ch.huji.ac.il]
- 3. researchgate.net [researchgate.net]
- 4. rsc.org [rsc.org]
- 5. Chlorotrimethylsilane(75-77-4) 1H NMR spectrum [chemicalbook.com]
- 6. gelest.com [gelest.com]
- 7. rsc.org [rsc.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Trimethoxychlorosilane: Structure, Reactivity, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583017#trimethoxychlorosilane-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2025 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.